

Durohydroquinone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Durohydroquinone

Cat. No.: B1221918

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Disclaimer: The toxicological properties of **durohydroquinone** have not been fully investigated. This guide provides a comprehensive overview of its known and anticipated hazards based on available data and information from structurally similar compounds, primarily hydroquinone. All procedures should be conducted with a thorough understanding of the potential risks and in strict adherence to institutional and regulatory safety protocols.

Hazard Identification and Classification

Durohydroquinone (2,3,5,6-Tetramethyl-1,4-benzenediol) is a flammable solid organic compound.[1] While specific hazard classifications for **durohydroquinone** are not widely available, it is prudent to handle it as a substance with the potential for skin and eye irritation, and respiratory irritation upon inhalation of dust.[2] Many safety data sheets indicate that its toxicological properties have not been fully investigated.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **durohydroquinone** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Durohydroquinone**

Property	Value	Reference(s)
Chemical Formula	C ₁₀ H ₁₄ O ₂	[3][4]
Molecular Weight	166.22 g/mol	[3][4]
Appearance	White to light red/green powder or crystals	[5]
Melting Point	233 °C	[3][5]
Boiling Point	~254-312 °C (estimates vary)	[5]
Solubility	Sparingly soluble in ether; almost transparent in hot methanol.	[3][5]
pKa	11.33 ± 0.33 (Predicted)	[5]

Toxicological Data

Comprehensive toxicological data for **durohydroquinone** is not available. The information presented below is largely based on studies of the closely related and well-studied compound, hydroquinone. These values should be used as a conservative estimate of potential toxicity.

Table 2: Acute Toxicity Data for Hydroquinone (Analogue)

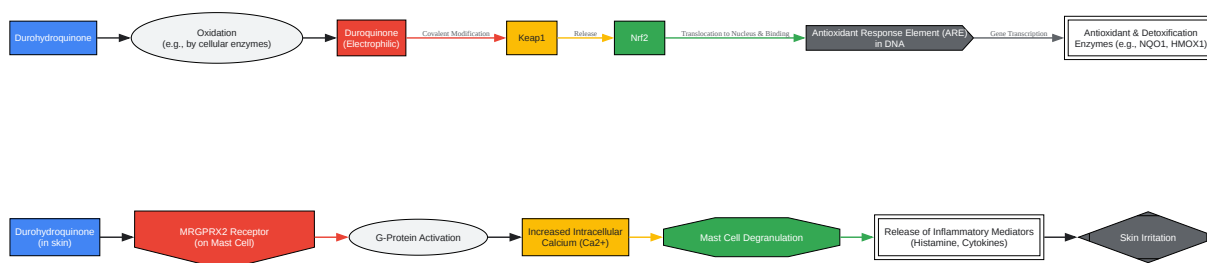
Route of Exposure	Species	Test	Result	Reference(s)
Oral	Rat	LD50	>375 mg/kg	[2]
Dermal	Rabbit	LD50	>2000 mg/kg (no mortality observed)	[2]

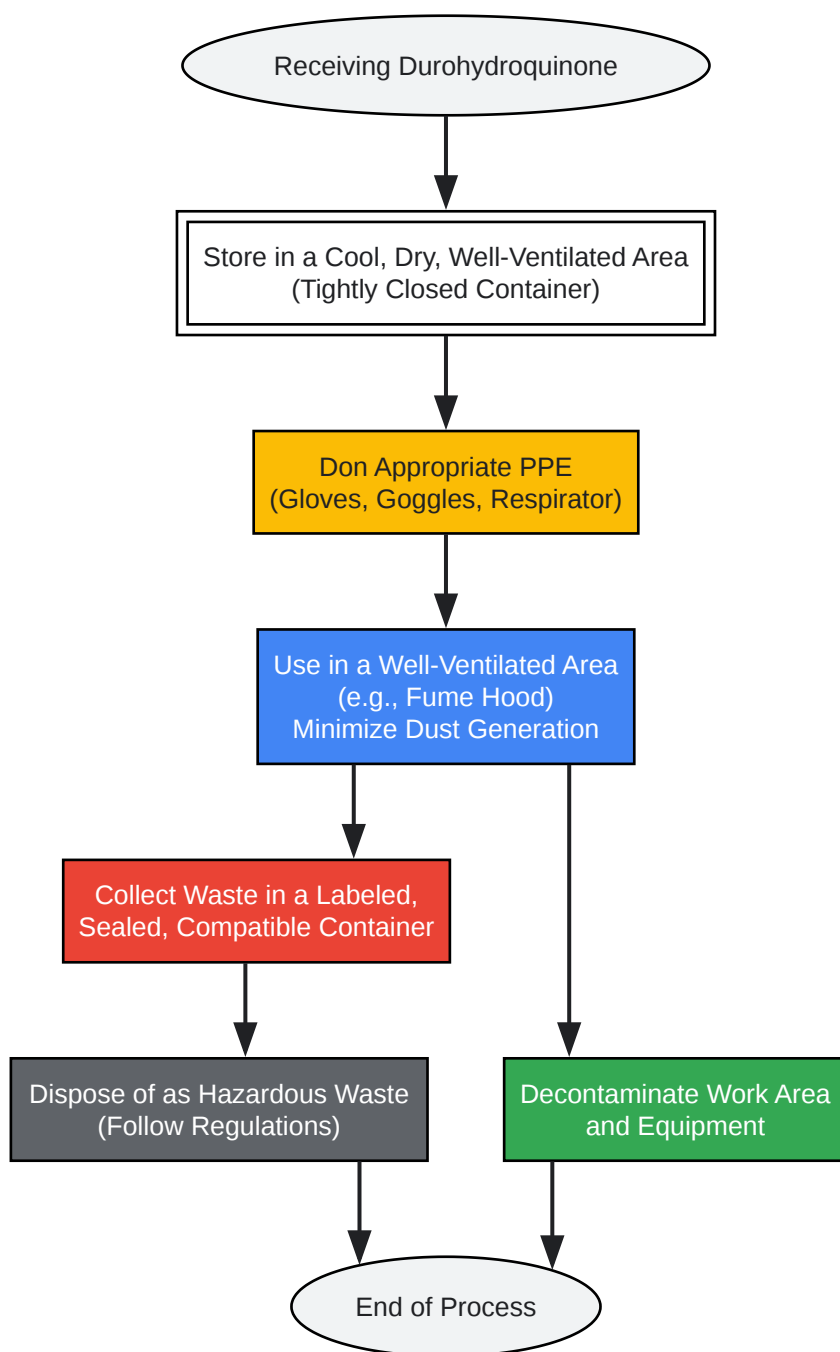
Skin and Eye Irritation: Hydroquinone is known to be a skin irritant and can cause serious eye irritation.[6] Studies have shown that hydroquinone can activate mast cells through the Mas-related G protein-coupled receptor X2 (MRGPRX2), leading to the release of inflammatory mediators and contributing to skin irritation.[7]

Signaling Pathways of Toxicity (Based on Hydroquinone)

While the specific molecular toxicology of **durohydroquinone** is not well-documented, the toxicity of its parent compound, hydroquinone, involves several signaling pathways.

One key pathway is the activation of the Nrf2 antioxidant response. Hydroquinones can be oxidized to electrophilic quinones, which then react with sensor proteins like Keap1, leading to the activation of the Nrf2 transcription factor. Nrf2 then promotes the expression of antioxidant and detoxification enzymes.





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